

# Cyflumetofen application rates for spider mite control

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## Compound Focus: Cyflumetofen

CAS No.: 400882-07-7

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## Chemical Profile and Mode of Action

**Cyflumetofen** is a benzoyl acetonitrile acaricide that is highly selective against phytophagous mites [1]. Its mode of action involves inhibiting the mitochondrial electron transport chain at complex II (succinate dehydrogenase), a mechanism classified as Group 25A by the Insecticide Resistance Action Committee (IRAC) [1] [2]. This leads to a loss of motor coordination, paralysis, and death [1]. It is effective against all developmental stages of key spider mite species, including *Tetranychus urticae* (Twospotted spider mite) and *Panonychus* species [1] [2].

## Efficacy and Crop Safety

Field and laboratory trials have demonstrated the efficacy and safety of **cyflumetofen** across multiple crops.

Crop	Efficacy & Key Findings	Phytotoxicity & Safety
Tomatoes	Effective control of twospotted spider mite ( <i>Tetranychus urticae</i> ) [3].	No phytotoxicity symptoms (leaf burn, curling) observed in 30-day-old plants; rated zero for phytotoxicity [3].

| **Cucurbits** (e.g., squash, cucumbers) | Effective control of twospotted spider mite in trials on summer squash [3]. | Information not specified in available search results. | | **Strawberries** | Effective control of twospotted spider mite; identified as a valuable tool for Integrated Pest Management (IPM) [3]. | Information not specified in available search results. | | **Blueberries** | Trial results from 2019 were **not encouraging** for **cyflumetofen** use [3]. | Information not specified in available search results. |

## Application Protocol and Integrated Pest Management (IPM)

### Resistance Management

Spider mites are known for their rapid development of resistance to acaricides [2]. To preserve the efficacy of **cyflumetofen**, it is crucial to rotate it with miticides from different IRAC groups (with different modes of action) [3]. A long-term survey in Turkey showed that over-reliance on **cyflumetofen** alone led to a sharp decrease in its efficacy within three years of registration, with some field populations developing resistance levels over 1,700-fold [2].

### Integration with Biological Control

Sublethal concentrations of **cyflumetofen** ( $LC_{10}$  and  $LC_{30}$ ) can impact the biological parameters of predatory mites, key natural enemies of spider mites. The following table summarizes effects on two species when adults were exposed to sublethal concentrations:

Biological Parameter	<i>Phytoseiulus persimilis</i>	<i>Neoseiulus californicus</i>
Oviposition Period (days)	Reduced from 22.51 (control) to 20.34 [4]	Reduced from 22.21 (control) to 19.66 [4]
Intrinsic Rate of Increase (r)	0.203 (control) vs. 0.238 ( $LC_{10}$ ) & 0.214 ( $LC_{30}$ ) [4]	0.238 (control) vs. 0.203 ( $LC_{10}$ ) & 0.223 ( $LC_{30}$ ) [4]

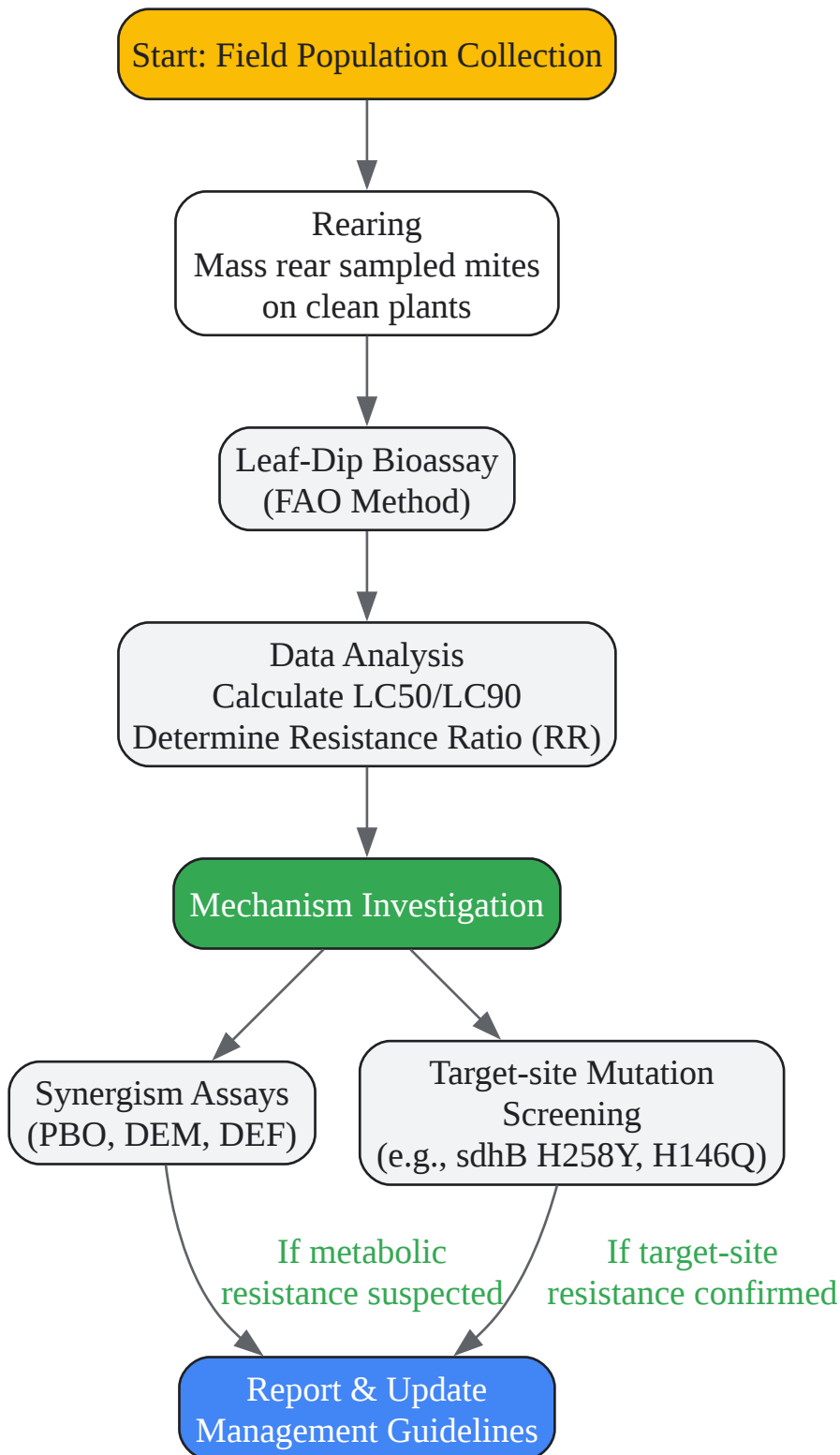
These findings indicate that even sublethal exposures can reduce the reproductive performance of these biocontrol agents. Therefore, careful application is necessary to minimize harm in IPM systems that rely on them [4].

## Supporting Cultural Practices

- **Host Plant Resistance:** Planting strawberry varieties with higher resistance to mites (e.g., 'Florida Brilliance', 'Florida Radiance', 'Sensation') can lower pest pressure and reduce spray frequency [3].
- **Irrigation Management:** Providing adequate moisture via drip irrigation can help suppress mite pressure in strawberries, while overhead irrigation is generally not recommended due to the potential for increasing disease pressure [3].

## Experimental Protocols for Resistance Monitoring

Adhering to standardized bioassay and molecular protocols is essential for tracking resistance development.



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## Leaf-Dip Bioassay for Baseline Toxicity [2]

- **Purpose:** Determine the concentration-mortality response of field-collected mite populations.
- **Procedure:**
  - **Prepare acaricide solutions:** Serially dilute technical-grade **cyflumetofen** in distilled water with a surfactant (e.g., 0.1% Triton X-100).
  - **Treat leaf discs:** Dip bean leaf discs (diameter ~ 5 cm) into the test solutions for 10 seconds, allowing them to air dry.
  - **Transfer mites:** Place 20-30 adult female mites onto each treated leaf disc.
  - **Maintain and assess:** Keep discs under controlled conditions (e.g., 25±1°C, 16:8 L:D). Assess mortality after 48-72 hours. Mites are considered dead if they do not move when prodded with a fine brush.
- **Data Analysis:** Use probit analysis to calculate LC<sub>50</sub> and LC<sub>90</sub> values. The Resistance Ratio (RR) is calculated as LC<sub>50</sub> of field strain / LC<sub>50</sub> of susceptible reference strain.

## Investigating Resistance Mechanisms [2]

- **Synergism Assays:**
  - **Purpose:** Identify the involvement of metabolic detoxification enzymes.
  - **Procedure:** Pre-treat adult female mites with sublethal doses of enzyme inhibitors like Piperonyl Butoxide (PBO) for P450s, Diethyl Maleate (DEM) for Glutathione S-transferases, and S,S,S-Tributyl Phosphorotrithioate (DEF) for esterases, 1-2 hours before the bioassay.
  - **Interpretation:** A significant reduction in the LC<sub>50</sub> (i.e., synergism ratio > 1) indicates the specific enzyme family is contributing to resistance.
- **Target-Site Mutation Screening:**
  - **Purpose:** Detect known point mutations in the target gene, such as in the succinate dehydrogenase complex B subunit (*sdhB*).
  - **Procedure:** Extract genomic DNA from mite populations. Use PCR to amplify the *sdhB* gene region containing known mutation hotspots (e.g., H258Y, H146Q). Sequence the amplified products and align them with sequences from susceptible strains to identify mutations.

## Conclusion

**Cyflumetofen** is a valuable tool for managing spider mites in specialty crops. Its successful long-term use depends on strategic application within an IPM framework that emphasizes resistance management through rotation and consideration of non-target impacts on biological control agents. Continuous monitoring of resistance levels and underlying mechanisms is essential for guiding evidence-based management strategies.

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